

5-Iodo-2-thiophenecarboxaldehyde safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Iodo-2-thiophenecarboxaldehyde

Cat. No.: B1304914

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Technical Safety Guide: 5-Iodo-2-thiophenecarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **5-Iodo-2-thiophenecarboxaldehyde** (CAS No. 5370-19-4), a key intermediate in various synthetic applications. The following sections detail its physical and chemical properties, hazard classifications, and recommended safety protocols to ensure safe handling and use in a laboratory setting.

Core Safety & Property Data

The quantitative data for **5-Iodo-2-thiophenecarboxaldehyde** is summarized below, providing a clear reference for its physical and chemical characteristics.

Physical and Chemical Properties

Property	Value	Source
CAS Number	5370-19-4	[1][2]
Molecular Formula	C ₅ H ₃ IOS	[1][2]
Molecular Weight	238.05 g/mol	[2]
Physical Form	Powder	
Melting Point	50-51 °C	
Boiling Point	283.6 °C at 760 mmHg	[1][3]
Density	2.113 g/cm ³	[1]
Flash Point	125.3 °C	[1][3]

Hazard Identification and Classification

5-Iodo-2-thiophenecarboxaldehyde is classified as a hazardous substance. The following table outlines its GHS hazard statements.

GHS Classification	Hazard Statement	Code
Acute Toxicity, Oral	Harmful if swallowed	H302
Acute Toxicity, Dermal	Harmful in contact with skin	H312
Skin Irritation	Causes skin irritation	H315
Eye Irritation	Causes serious eye irritation	H319
Acute Toxicity, Inhalation	Harmful if inhaled	H332
Specific Target Organ Toxicity	May cause respiratory irritation	H335

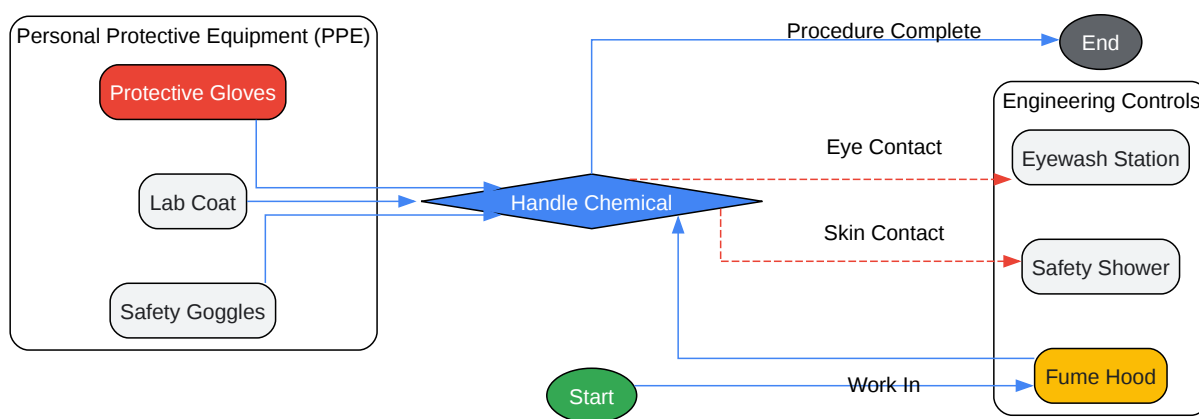
Signal Word:Warning[4] GHS Pictogram: GHS07 (Exclamation mark)[4]

Experimental Protocols and Handling

Given the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE) and Engineering Controls

A detailed workflow for establishing a safe working environment is depicted below.

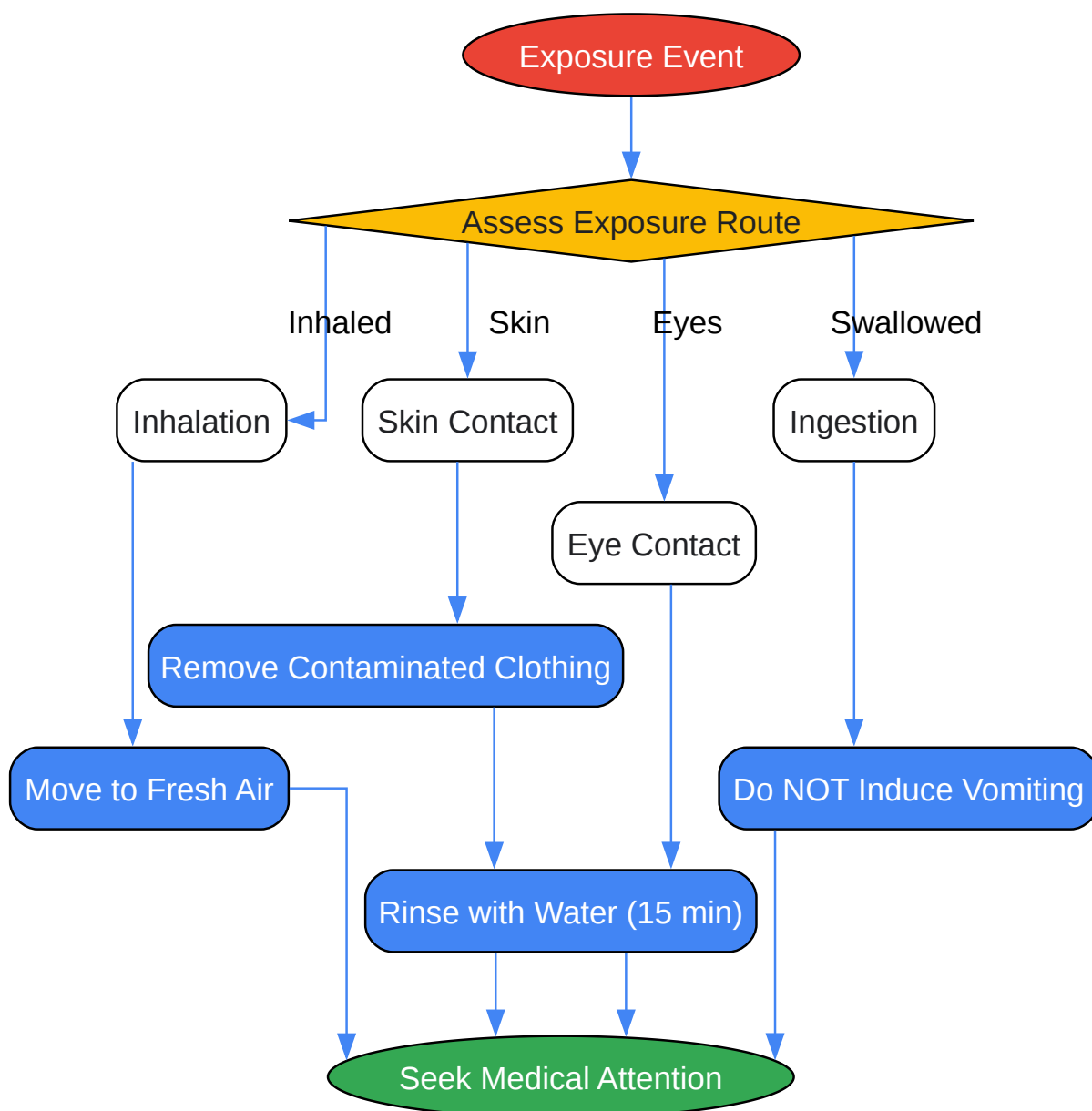


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Caption: Recommended workflow for handling **5-Iodo-2-thiophenecarboxaldehyde**.

First Aid Measures

In case of exposure, the following first aid measures should be taken immediately. A logical decision-making process for first responders is outlined in the diagram below.



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Caption: First aid decision pathway following exposure.

Storage and Disposal

Storage: Store in a cool, dry, and well-ventilated area. Keep the container tightly sealed and store under an inert gas is recommended. Ideal storage temperature is between 2-8°C.[2]

Disposal: Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter the environment.

Precautionary Statements for Safe Handling

A comprehensive list of precautionary statements is provided by the supplier. Key recommendations include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

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References

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- 3. 5-iodothiophene-2-carbaldehyde | CAS#:5370-19-4 | Chemsrce [chemsrc.com]
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